

Standard Reference Materials for Trixylyl Phosphate Isomer Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Trixylyl phosphate*

CAS No.: 3862-12-2

Cat. No.: B3425093

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Introduction

Trixylyl phosphate (TXP), identified by CAS number 25155-23-1, is an organophosphate ester widely utilized as a flame retardant and plasticizer in various industrial and consumer products, including PVC plastics and hydraulic fluids.^{[1][2]} However, due to its classification as a reproductive toxin and its potential for organophosphate-induced delayed neuropathy, regulatory bodies in several jurisdictions have banned or restricted its use.^{[1][3]} TXP is not a single chemical entity but rather a complex mixture of isomers, officially designated as a UVCB substance (Unknown or Variable composition, Complex reaction products, or Biological materials), which can contain over 50 different constituents.^[4] This complexity presents a significant analytical challenge for researchers and professionals in environmental science, toxicology, and drug development who need to accurately identify and quantify specific TXP isomers.

This document provides detailed application notes and protocols for the analysis of **trixylyl phosphate** isomers, with a focus on the use of standard reference materials and gas chromatography-mass spectrometry (GC-MS).

Standard Reference Materials

The accurate quantification of individual **trixylyl phosphate** isomers necessitates the use of certified reference materials (CRMs). Several suppliers offer CRMs for the technical TXP mixture as well as for individual isomers. These standards are essential for method development, validation, and routine quality control.

Available Standard Reference Materials:

- **Trixylyl Phosphate** (mixed isomers): A technical mixture representing the typical isomeric composition found in commercial products.
- Individual **Trixylyl Phosphate** Isomers: High-purity standards for specific isomers such as tris(2,3-dimethylphenyl) phosphate, tris(2,4-dimethylphenyl) phosphate, tris(2,5-dimethylphenyl) phosphate, tris(2,6-dimethylphenyl) phosphate, tris(3,4-dimethylphenyl) phosphate, and tris(3,5-dimethylphenyl) phosphate are available from specialized chemical suppliers.[5]
- Deuterated **Trixylyl Phosphate**: Isotopically labeled standards, such as **Trixylyl Phosphate-d10**, are recommended as internal standards to improve the accuracy and precision of quantitative analysis by correcting for matrix effects and variations in sample preparation and instrument response.[6]

Experimental Protocols

The following protocols are based on established methods for the analysis of **trixylyl phosphate** and related organophosphate esters in various matrices, particularly plastic products.[7]

Sample Preparation: Extraction from Plastic Matrices

This protocol describes the extraction of **trixylyl phosphate** isomers from plastic samples using a solvent extraction method.

Materials:

- Plastic sample (e.g., PVC)
- Toluene (analytical grade)
- Anhydrous sodium sulfate
- Glass vials with PTFE-lined caps
- Ultrasonic bath
- Rotary evaporator
- Nitrogen evaporator
- Syringe filters (0.45 μm , PTFE)

Procedure:

- Sample Comminution: Cut the plastic sample into small pieces (approximately 1-2 mm) to increase the surface area for extraction.
- Extraction:
 - Accurately weigh approximately 1 gram of the comminuted sample into a glass vial.
 - Add 10 mL of toluene to the vial.
 - Spike the sample with an appropriate internal standard (e.g., **Trixylyl Phosphate-d10**) at a known concentration.
 - Cap the vial tightly and place it in an ultrasonic bath for 30 minutes at room temperature.
 - Decant the toluene extract into a clean glass vial.
 - Repeat the extraction process two more times with fresh 10 mL portions of toluene.
 - Combine the three extracts.

- Drying and Concentration:
 - Pass the combined extract through a small column containing anhydrous sodium sulfate to remove any residual water.
 - Concentrate the extract to approximately 1 mL using a rotary evaporator.
 - Further concentrate the extract to near dryness under a gentle stream of nitrogen.
- Reconstitution and Filtration:
 - Reconstitute the residue in 1 mL of toluene (or a suitable solvent for GC-MS analysis).
 - Filter the reconstituted solution through a 0.45 µm PTFE syringe filter into an autosampler vial.

GC-MS Analysis

This protocol outlines the instrumental parameters for the separation and detection of **trixylyl phosphate** isomers using gas chromatography-mass spectrometry.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column: A mid-polarity column, such as a DB-1701 (30 m x 0.25 mm, 0.15 µm film thickness) or equivalent, is suitable for separating the isomers.[8]

GC Parameters (starting point, optimization may be required):

- Injector Temperature: 280 °C
- Injection Mode: Splitless
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:

- Initial temperature: 100 °C, hold for 2 minutes
- Ramp 1: 15 °C/min to 250 °C, hold for 5 minutes
- Ramp 2: 10 °C/min to 300 °C, hold for 10 minutes
- Transfer Line Temperature: 290 °C

MS Parameters:

- Ion Source: Electron Ionization (EI)
- Ion Source Temperature: 230 °C
- Electron Energy: 70 eV
- Acquisition Mode:
 - Full Scan: To identify unknown isomers and confirm the fragmentation patterns of known standards (mass range m/z 50-500).
 - Selected Ion Monitoring (SIM): For quantitative analysis to enhance sensitivity and selectivity. Monitor characteristic ions for **trixylyl phosphate** (e.g., m/z 410, 395, 289) and the internal standard.

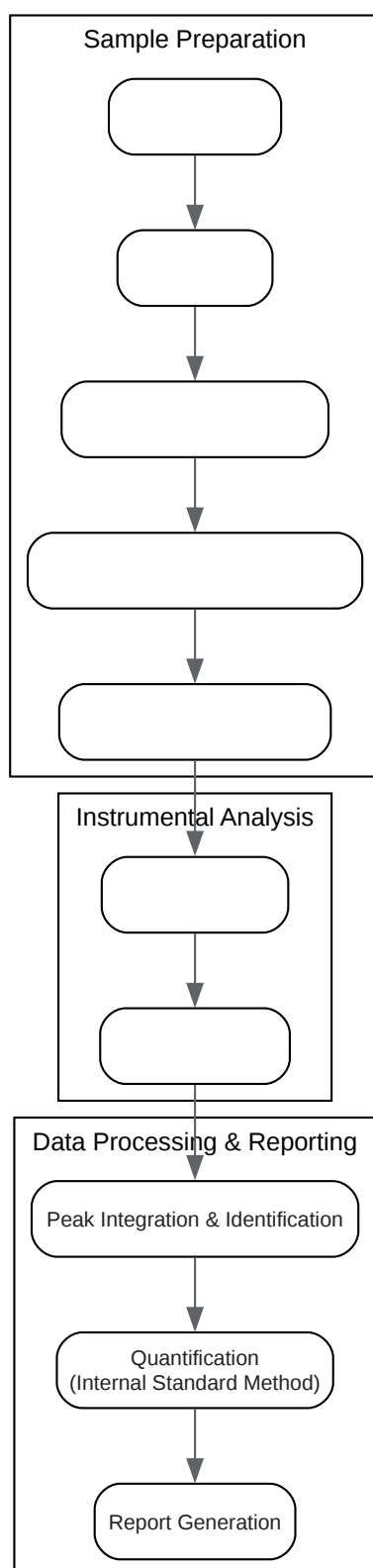
Quantitative Data Summary

The following table summarizes typical quantitative data for the analysis of **trixylyl phosphate**. The exact values for retention times will depend on the specific GC column and conditions used.

Parameter	Value	Reference
Linearity Range	0.05 - 10 mg/L	[7]
Correlation Coefficient (r^2)	> 0.999	[7]
Limit of Detection (LOD)	0.05 mg/L	[7]
Limit of Quantification (LOQ)	Typically 3-5 times the LOD	-
Recovery	90% - 110%	[7]
Relative Standard Deviation (RSD)	< 3%	[7]
Molecular Ion (m/z)	410	[4]
Major Fragment Ions (m/z)	395, 289, 197, 121, 91	[4][5]

Visualizations

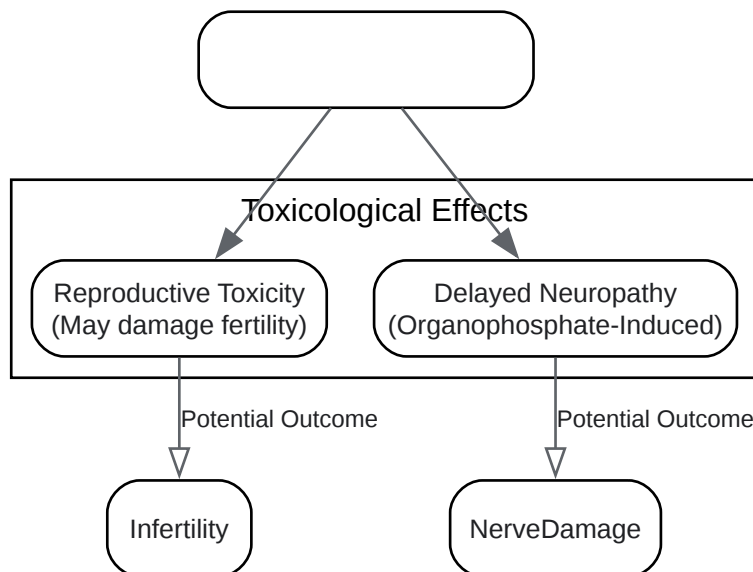
Experimental Workflow for TXP Isomer Analysis



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Caption: Workflow for the analysis of **trixylyl phosphate** isomers.

Conceptual Diagram of Trixylyl Phosphate Toxicity



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Caption: Conceptual overview of **trixylyl phosphate**'s primary toxicities.

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